

"2-Chloroacetophenone chemical structure and IUPAC name"

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Compound of Interest

Compound Name: 2-Chloroacetophenone

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2-Chloroacetophenone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of **2-Chloroacetophenone**, a significant chemical intermediate in various fields, including pharmaceuticals and organic synthesis. This document outlines its chemical identity, physicochemical properties, and key experimental protocols related to its synthesis and analysis.

Chemical Structure and IUPAC Name

2-Chloroacetophenone, a halogenated aromatic ketone, is a crystalline solid at room temperature. Its chemical structure consists of an acetophenone molecule chlorinated at the alpha-carbon position.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 2-chloro-1-phenylethanone. It is also commonly known by other names such as α -chloroacetophenone, phenacyl chloride, and the tear gas agent CN.

Physicochemical Properties

A summary of the key quantitative data for **2-Chloroacetophenone** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₈ H ₇ ClO
Molecular Weight	154.59 g/mol
CAS Number	532-27-4
Melting Point	54-59 °C
Boiling Point	244-245 °C
Density	1.3 g/cm ³
Flash Point	118 °C (closed cup)
Solubility	Insoluble in water; Soluble in alcohol, ether, and benzene. [1]
Appearance	Colorless to gray crystalline solid with a sharp, irritating odor. [1] [2] [3]

Experimental Protocols

This section details the methodologies for the synthesis and analysis of **2-Chloroacetophenone**, providing a foundation for laboratory application.

Synthesis via Friedel-Crafts Acylation

A primary method for the synthesis of **2-Chloroacetophenone** is the Friedel-Crafts acylation of benzene with chloroacetyl chloride, using a Lewis acid catalyst such as aluminum chloride (AlCl₃).

Reaction: Benzene + Chloroacetyl Chloride --(AlCl₃)--> **2-Chloroacetophenone** + HCl

Detailed Methodology:

- In a reaction vessel, anhydrous aluminum chloride is suspended in an excess of dry benzene.

- Chloroacetyl chloride is added dropwise to the stirred suspension, typically at a controlled temperature to manage the exothermic reaction.
- Following the addition, the reaction mixture is heated under reflux for a specified period to ensure the completion of the reaction.
- Upon cooling, the reaction mixture is carefully poured onto crushed ice and hydrochloric acid to decompose the aluminum chloride complex.
- The organic layer is separated, washed with water and a dilute sodium bicarbonate solution to remove any acidic impurities, and then dried over an anhydrous drying agent.
- The final product, **2-Chloroacetophenone**, is obtained by distillation or recrystallization of the crude product.

Analytical Methods

High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be employed for the analysis of **2-Chloroacetophenone**.^{[4][5]}

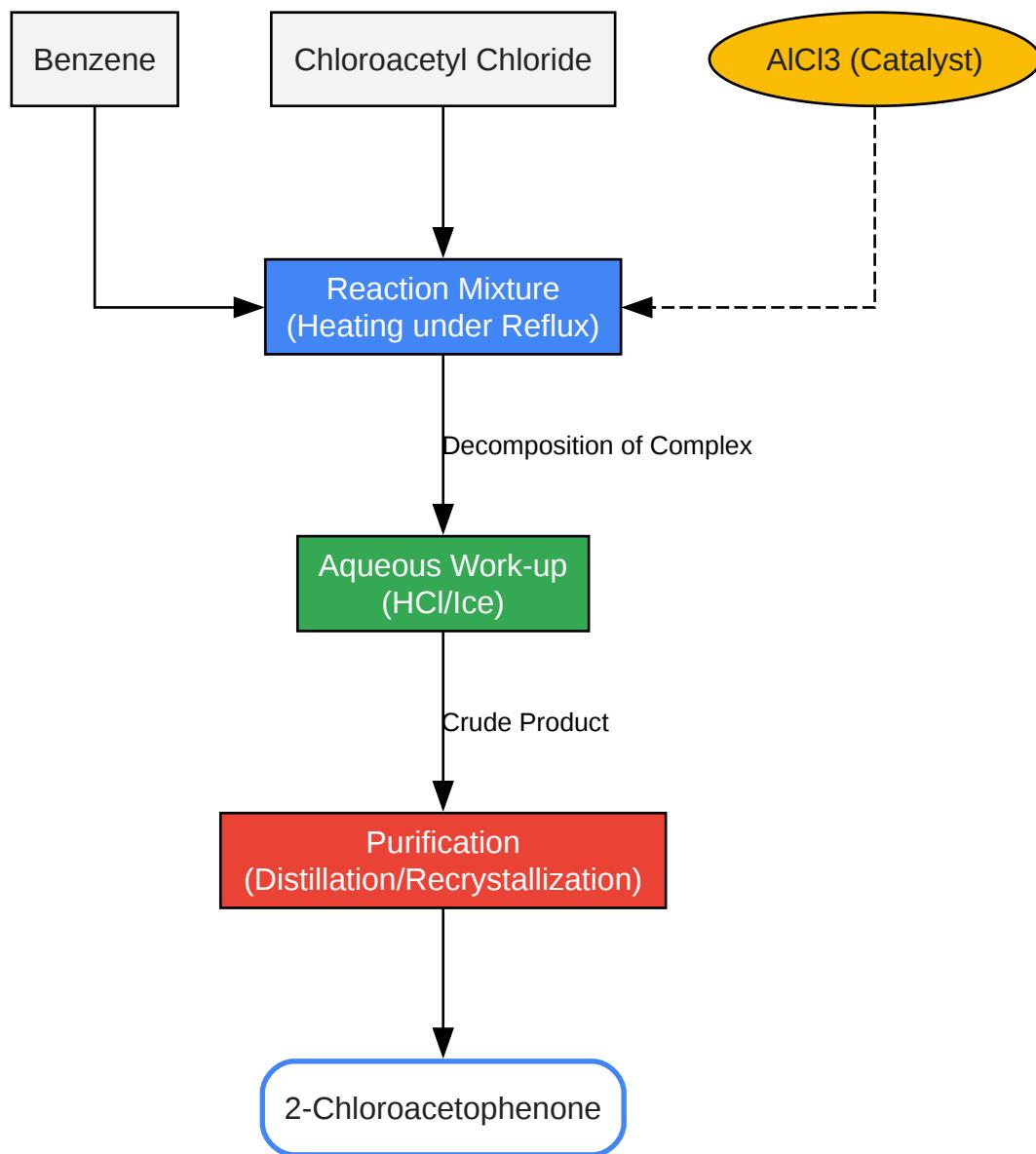
- Column: A C18 stationary phase is suitable.
- Mobile Phase: A typical mobile phase consists of a mixture of acetonitrile and water.^{[4][5]} For mass spectrometry detection, a volatile acid like formic acid can be used as an additive.^{[4][5]}
- Detection: UV detection at a suitable wavelength is commonly used.

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for the identification and quantification of **2-Chloroacetophenone**, particularly in complex matrices.

- Principle: The sample is vaporized and separated based on its boiling point and interaction with the stationary phase in the GC column. The separated components then enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for identification. This method is particularly useful for detecting the compound in air samples.^[6]

Synthesis Pathway Diagram

The following diagram illustrates the logical workflow of the Friedel-Crafts acylation for the synthesis of **2-Chloroacetophenone**.



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Caption: Friedel-Crafts Acylation Synthesis of **2-Chloroacetophenone**.

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